

Preparation of PFI-1 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *Pfi-1*

Cat. No.: *B612194*

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This document provides a detailed protocol for the preparation, storage, and handling of **PFI-1** stock solutions in dimethyl sulfoxide (DMSO). **PFI-1** is a potent and selective inhibitor of the BET (Bromodomain and Extra-Terminal domain) family of proteins, making it a valuable tool in epigenetic research and drug discovery.

Quantitative Data Summary

A comprehensive summary of the key quantitative data for **PFI-1** is presented in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Weight	347.39 g/mol	[1] [2]
CAS Number	1403764-72-6	[1] [3]
Solubility in DMSO	12 mg/mL to 69 mg/mL	[1] [3]
Recommended Stock Solution Concentration	10 mM to 50 mM	[2]
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution in DMSO	-20°C for up to 1 month, -80°C for up to 1 year	[1] [4]

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **PFI-1** in DMSO.

Materials:

- **PFI-1** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips

Procedure:

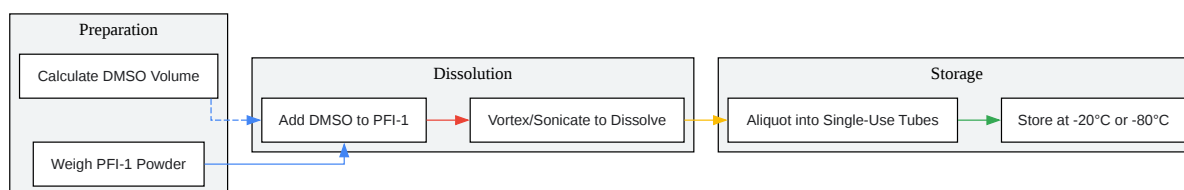
- Preparation: Before starting, ensure a clean and dry workspace. It is recommended to perform the weighing and initial dissolution in a chemical fume hood.
- Weighing **PFI-1**: Accurately weigh the desired amount of **PFI-1** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.47 mg of **PFI-1**.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 347.39 \text{ g/mol} \times 1000 \text{ mg/g} = 3.4739 \text{ mg}$
- Dissolution in DMSO:
 - Add the weighed **PFI-1** powder to a sterile microcentrifuge tube.

- Add the calculated volume of DMSO to the tube. For a 10 mM solution with 3.47 mg of **PFI-1**, add 1 mL of DMSO.
- To aid dissolution, gently vortex the solution until the **PFI-1** is completely dissolved.[5]
Sonication can also be used if necessary to fully dissolve the compound.[6]
- Aliquoting and Storage:
 - Once the **PFI-1** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This helps to avoid repeated freeze-thaw cycles which can degrade the compound.[1][4]
 - For short-term storage (up to 1 month), store the aliquots at -20°C.[1][4]
 - For long-term storage (up to 1 year), store the aliquots at -80°C.[1][4]

Note on sterility for cell culture: While DMSO is generally considered to be a harsh environment for microbial growth, for cell-based assays, using sterile DMSO and handling the reagents under aseptic conditions (e.g., in a laminar flow hood) is recommended to prevent contamination.[7]

Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **PFI-1** stock solution.



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Caption: Workflow for **PFI-1** Stock Solution Preparation.

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